

Personal protective equipment for handling 3-Methylquinolin-8-ol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Methylquinolin-8-ol

Cat. No.: B156217

[Get Quote](#)

Essential Safety and Handling Guide for 3-Methylquinolin-8-ol

This guide provides crucial safety and logistical information for the handling and disposal of **3-Methylquinolin-8-ol**, tailored for researchers, scientists, and drug development professionals. Following these procedures is vital for ensuring personal safety and minimizing environmental impact.

Chemical Identifier:

- Name: **3-Methylquinolin-8-ol**
- Synonyms: 3-methyl-8-hydroxyquinoline, 8-hydroxy-3-methylquinoline, 3-Methyl-oxine
- CAS Number: 75457-13-5[1]
- Molecular Formula: C₁₀H₉NO[1]

Hazard Summary

3-Methylquinolin-8-ol is a hazardous substance that requires careful handling. Key hazards include:

- Acute Toxicity: Toxic if swallowed.[2]

- Eye Damage: Causes serious eye damage.[2]
- Skin Sensitization: May cause an allergic skin reaction.[2]
- Reproductive Toxicity: May damage fertility or the unborn child.[2]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[2]

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment when handling **3-Methylquinolin-8-ol**.

Body Part	Required PPE	Standard/Specification
Eyes/Face	Safety goggles or a face shield (minimum 8-inch).	OSHA 29 CFR 1910.133 or EN 166.[3][4][5]
Skin/Body	Chemical-resistant gloves (Nitrile rubber recommended) and a disposable gown or lab coat.	ASTM D6978 for gloves; polyethylene-coated polypropylene or similar laminate for gowns.[6]
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator.	Required when dust is generated or if working outside a fume hood.[3][7]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Obtain and read the Safety Data Sheet (SDS) before use.[2][3]
- Work in a well-ventilated area, preferably under a chemical fume hood.[2][3]
- Ensure that an eyewash station and safety shower are readily accessible.[2][3]

2. Handling the Chemical:

- Wear all required PPE as specified in the table above.
- Avoid direct contact with skin, eyes, and clothing.[4][5]
- Avoid breathing in dust or vapors.[4]
- Do not eat, drink, or smoke in the handling area.[2]
- After handling, wash hands and any exposed skin thoroughly.[2][3]

3. Storage:

- Store in a tightly closed container.[4]
- Keep in a cool, dry, and well-ventilated place.[4]
- The storage area should be locked and accessible only to authorized personnel.[2]
- Protect from light.[2][3]

4. Accidental Release:

- Evacuate personnel from the affected area.
- Wear appropriate PPE, including respiratory protection.[4]
- Prevent the substance from entering drains.[4]
- For solid spills, carefully sweep or vacuum up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.[3]
- For liquid spills, absorb with an inert material and place in a suitable, closed container for disposal.[4][5]

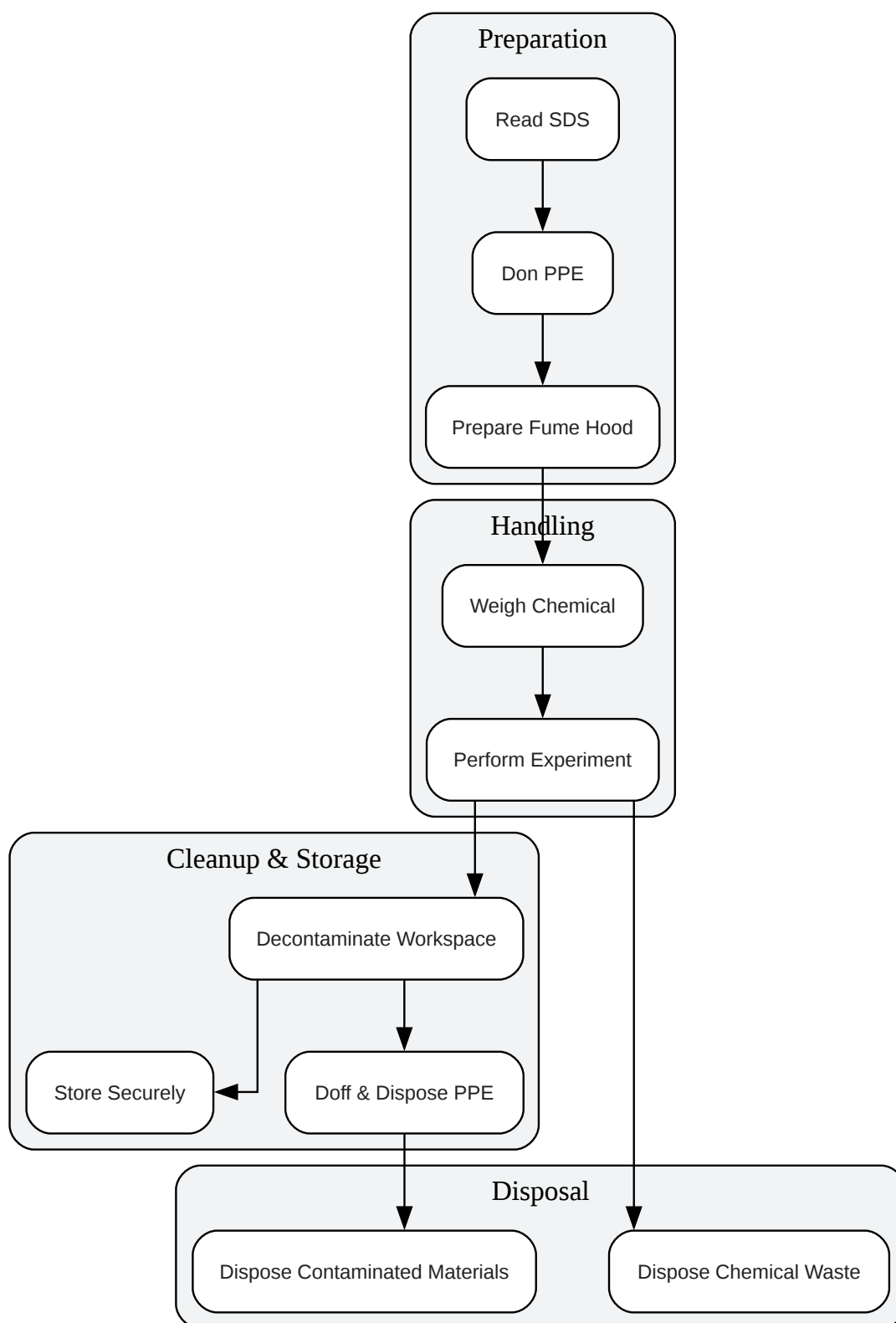
Disposal Plan

All waste containing **3-Methylquinolin-8-ol** is considered hazardous waste.

- Chemical Waste:

- Collect all surplus and non-recyclable solutions in a designated, labeled, and sealed container.
- Dispose of the chemical waste through a licensed professional waste disposal service.[\[4\]](#)
- Contaminated Materials:
 - Dispose of contaminated gloves, gowns, and other disposable materials as hazardous waste in accordance with applicable regulations.[\[4\]](#)
 - Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[\[2\]](#)
- Packaging:
 - Dispose of the empty container as unused product in a hazardous waste collection point.
[\[4\]](#)[\[8\]](#)

Experimental Workflow and Safety Protocol



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and disposal of **3-Methylquinolin-8-ol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. assets.thermofisher.cn [assets.thermofisher.cn]
- 3. mmbio.byu.edu [mmbio.byu.edu]
- 4. chemicalbook.com [chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 7. fishersci.com [fishersci.com]
- 8. assets.thermofisher.cn [assets.thermofisher.cn]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Methylquinolin-8-ol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156217#personal-protective-equipment-for-handling-3-methylquinolin-8-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com